

Application Notes and Protocols for Z1078601926 Administration in Mouse Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z1078601926

Cat. No.: B7568919

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Introduction

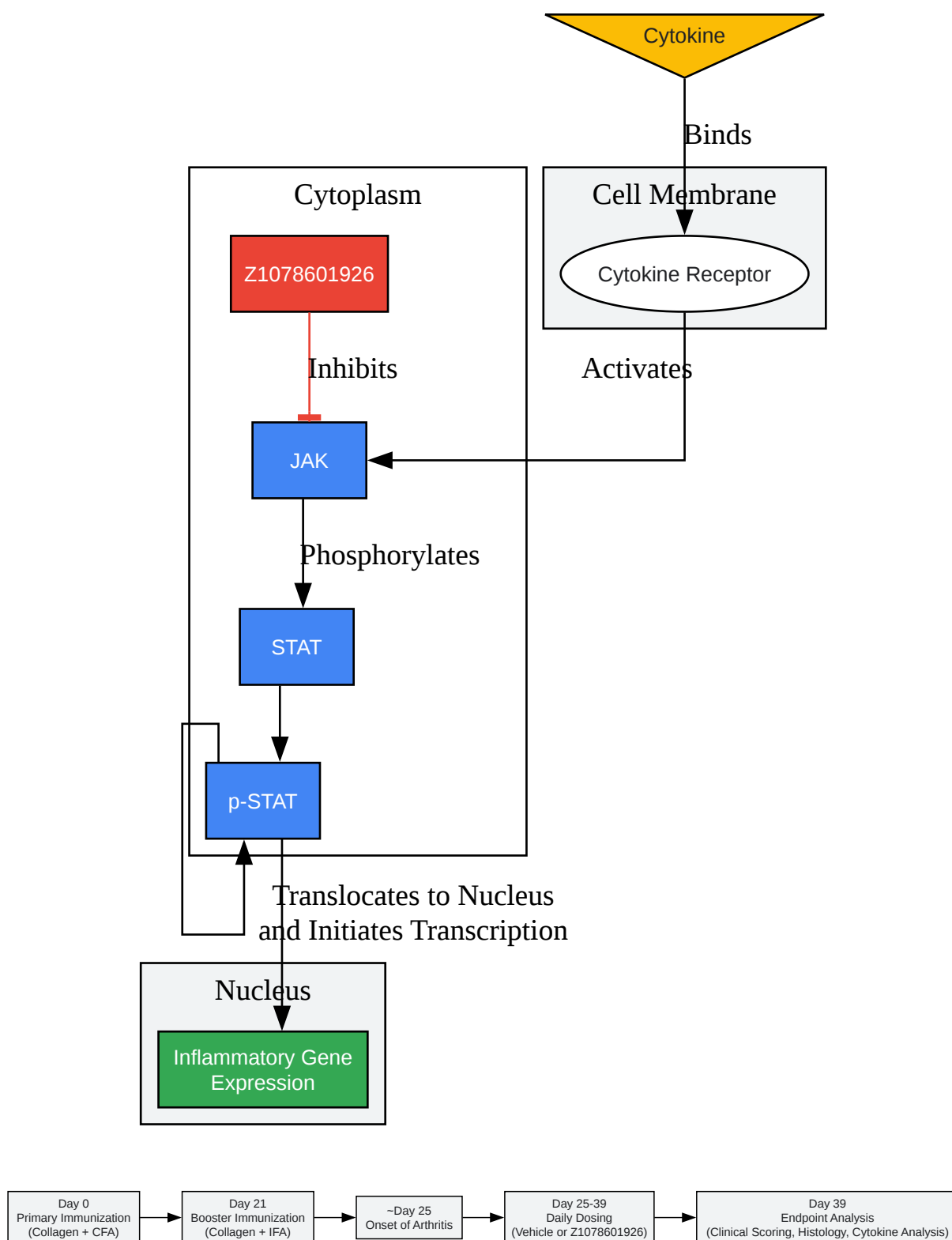
Z1078601926 is a novel investigational compound. This document provides detailed application notes and standardized protocols for the administration of **Z1078601926** in preclinical mouse models. The protocols outlined below are intended for researchers, scientists, and drug development professionals to ensure consistency and reproducibility of experimental outcomes.

Compound Information

Parameter	Details
Compound Name	Z1078601926
Molecular Formula	C ₂₀ H ₂₁ N ₅ O ₄
Molecular Weight	400.42 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO (>20 mg/mL), sparingly soluble in ethanol, and insoluble in water.
Storage	Store at -20°C, protected from light and moisture.

Mechanism of Action

Z1078601926 is a potent and selective inhibitor of the Janus kinase (JAK) family, with high affinity for JAK1 and JAK3. By inhibiting these kinases, **Z1078601926** blocks the signaling of multiple cytokines that are pivotal in the pathogenesis of autoimmune and inflammatory diseases. The primary downstream effect of JAK inhibition by **Z1078601926** is the prevention of the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. This blockade of the JAK/STAT pathway ultimately leads to the downregulation of inflammatory gene expression.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com